

Technical Guide: Physicochemical Characterization of 3-Bromo-5-methoxybenzoic Acid

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Compound of Interest

Compound Name: **3-Bromo-5-methoxybenzoic acid**

Cat. No.: **B116308**

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: **3-Bromo-5-methoxybenzoic acid** (CAS No. 157893-14-6) is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.^[1] A precise understanding of its physicochemical properties, such as its melting point, is critical for its identification, purity assessment, and application in further chemical transformations. This document provides a comprehensive overview of the melting point of **3-Bromo-5-methoxybenzoic acid**, a detailed experimental protocol for its determination, and a visualization of a common synthetic pathway.

Data Presentation: Melting Point of 3-Bromo-5-methoxybenzoic Acid

The melting point of a crystalline solid is a key physical property used to determine its identity and purity.^[2] A sharp melting range typically indicates a high degree of purity, whereas a broad melting range often suggests the presence of impurities.^[2] The reported melting point for **3-Bromo-5-methoxybenzoic acid** varies slightly across different sources, which is common and can depend on the experimental method and purity of the sample. A summary of reported values is presented below.

Reported Melting Point Range (°C)	Source
190.0 - 196.0	Thermo Scientific Chemicals[3][4]
190 - 191	ChemicalBook[5]
184 - 187	ChemBK[1]

Experimental Protocol: Melting Point Determination

The following is a standard methodology for determining the melting point of a solid organic compound like **3-Bromo-5-methoxybenzoic acid** using the capillary tube method. This procedure is a synthesized standard practice based on established laboratory techniques.[2][6]

Apparatus and Materials:

- Melting point apparatus (e.g., DigiMelt or Thiele tube with heating bath)
- Capillary tubes (sealed at one end)
- Thermometer
- **3-Bromo-5-methoxybenzoic acid** sample
- Mortar and pestle or spatula
- Watch glass or porous plate
- Heating medium (e.g., mineral oil or silicone oil if using a Thiele tube)

Procedure:

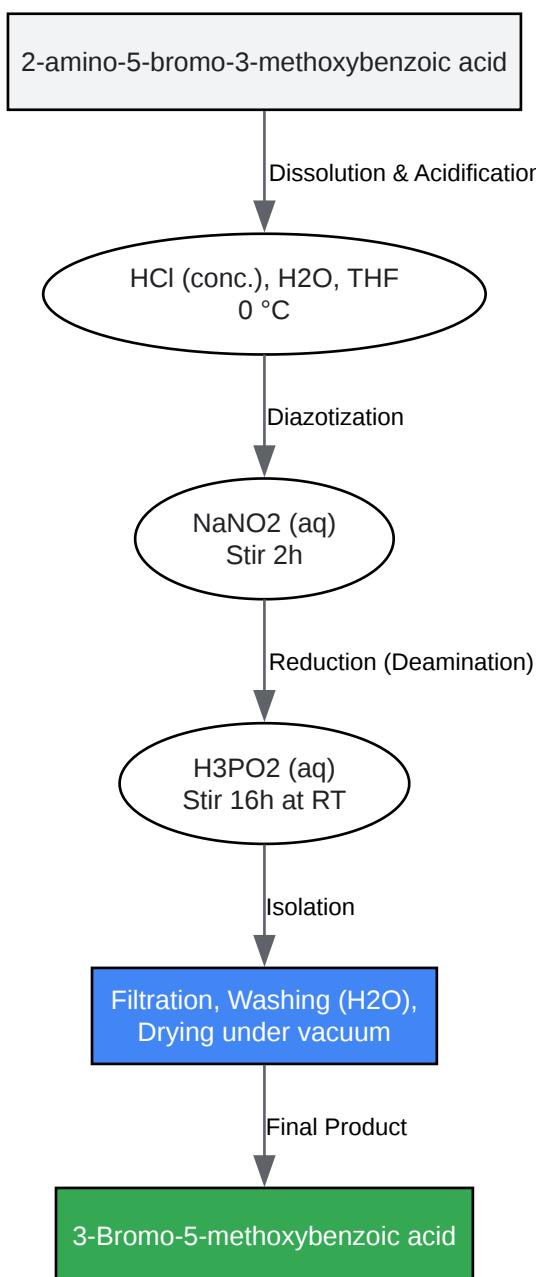
- Sample Preparation:
 - Place a small amount of dry **3-Bromo-5-methoxybenzoic acid** on a clean watch glass or porous plate.[6]
 - If the crystals are large, gently crush them into a fine powder using a mortar and pestle or the flat side of a spatula.[6][7] This ensures uniform packing and heat transfer.

- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample.[2]
 - Invert the tube and gently tap its sealed end on a hard surface to pack the sample into the bottom.[2][6]
 - Continue this process until the sample column is approximately 1-2 mm high.[2]
- Apparatus Setup:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.[7]
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the sample.
- Melting Point Measurement:
 - If the approximate melting point is unknown, a rapid preliminary heating (e.g., a ramp rate of 10-20 °C per minute) can be performed to get a rough estimate.[7]
 - For an accurate measurement, start with a fresh sample and heat rapidly to about 10-15 °C below the expected melting point.
 - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[7]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[2]
 - Continue heating slowly and record the temperature at which the last crystal melts (the end of the melting range).[2]
- Post-Measurement:
 - Allow the apparatus to cool before performing subsequent measurements.

- Always use a fresh sample in a new capillary tube for each determination, as the original sample may have undergone decomposition.[2]

Mandatory Visualization: Synthesis Workflow

The following diagram illustrates a common laboratory synthesis of **3-Bromo-5-methoxybenzoic acid** from 2-amino-5-bromo-3-methoxybenzoic acid via a diazotization-reduction sequence.[5]



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Caption: Synthetic pathway for **3-Bromo-5-methoxybenzoic acid**.

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